

(16R)-Dihydrositsirikine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: (16R)-Dihydrositsirikine

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(16R)-Dihydrositsirikine is a naturally occurring alkaloid that has been identified in *Catharanthus roseus*, a plant renowned for its rich diversity of pharmacologically active compounds. This technical guide provides a consolidated overview of the known physical and chemical properties of **(16R)-Dihydrositsirikine**. However, it is important to note that detailed experimental protocols for its isolation and synthesis, specific spectral data, and comprehensive biological activity profiles are not extensively available in the current public scientific literature.

Core Physical and Chemical Properties

(16R)-Dihydrositsirikine, a member of the indole alkaloid family, possesses a complex stereochemistry. Its fundamental properties are summarized below, providing a foundational dataset for researchers.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₈ N ₂ O ₃	[1][2][3]
Molecular Weight	356.47 g/mol	[2][3]
CAS Number	6519-26-2	[2][3]
Appearance	Powder	[2]
Melting Point	215 °C	[2]
Predicted Boiling Point	547.5 ± 45.0 °C	[2]
Predicted Density	1.24 ± 0.1 g/cm ³	[2]
Predicted pKa	14.30 ± 0.10	[2]

Synonyms: 18,19-Dihydro-16(R)-sitsirikine; Indolo[2,3-a]quinolizine-2-acetic acid, 3-ethyl-1,2,3,4,6,7,12,12b-octahydro- α -(hydroxymethyl)-, methyl ester, (α R,2S,3R,12bS)-[2]

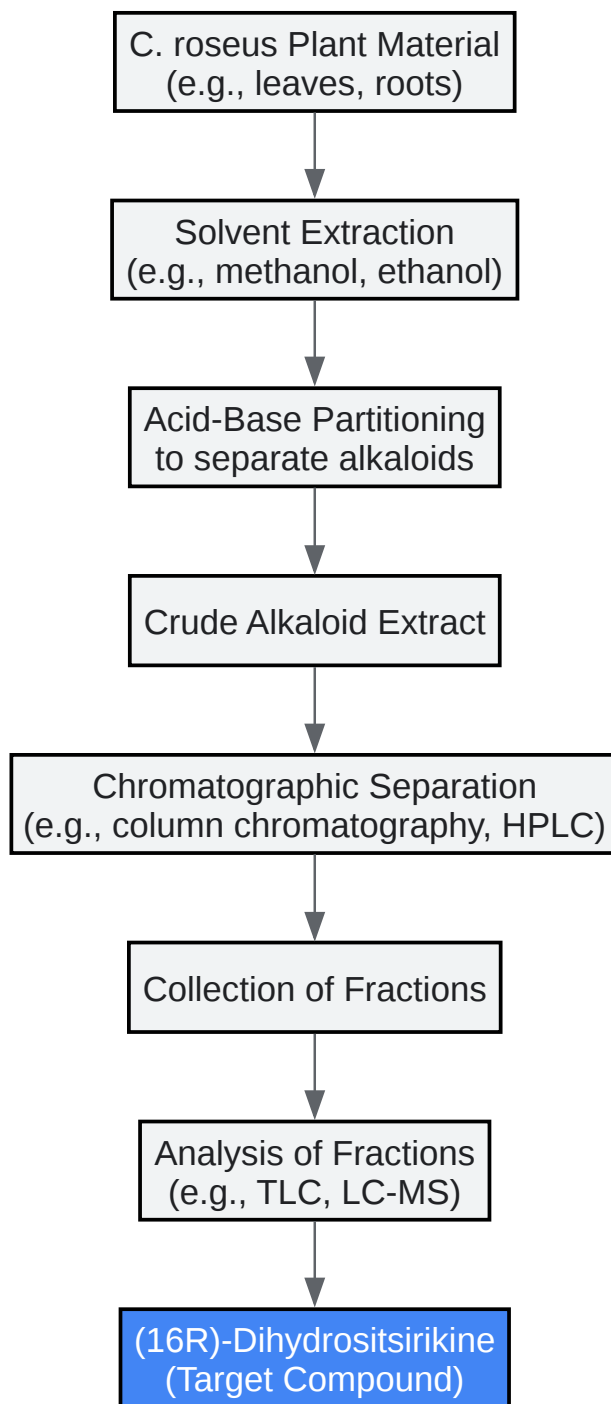
Experimental Protocols: Current Landscape

A thorough review of existing literature reveals a notable absence of detailed, step-by-step experimental protocols specifically for the isolation and synthesis of **(16R)-Dihydrositsirikine**. While general methods for the extraction of indole alkaloids from *Catharanthus roseus* are documented, a protocol tailored to this specific compound is not readily available.

General Alkaloid Isolation from *Catharanthus roseus*

The isolation of alkaloids from *Catharanthus roseus* typically involves the following conceptual workflow. It is important to emphasize that this is a generalized procedure and would require significant optimization for the specific isolation of **(16R)-Dihydrositsirikine**.

General Workflow for Alkaloid Isolation



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Caption: Generalized workflow for the isolation of alkaloids from *Catharanthus roseus*.

Spectroscopic Data: A Call for Further Research

Detailed ^1H NMR, ^{13}C NMR, FT-IR, and mass spectrometry data for **(16R)-Dihydrositsirikine** are not available in the surveyed literature. The structural elucidation of related isomers has been mentioned to rely on spectroscopic data, suggesting that such data is crucial for the definitive identification and characterization of this compound. The absence of this information presents a significant gap for researchers seeking to synthesize or validate the structure of **(16R)-Dihydrositsirikine**.

Biological Activity and Signaling Pathways: An Unexplored Frontier

Currently, there is no specific information available in the scientific literature regarding the biological activities, mechanism of action, or the signaling pathways affected by **(16R)-Dihydrositsirikine**. While other alkaloids from *Catharanthus roseus* are well-known for their potent pharmacological effects, particularly their anticancer properties, the bioactivity of **(16R)-Dihydrositsirikine** remains to be investigated.^{[4][5][6][7]} The broader class of dihydropyridine derivatives has been explored for various biological activities; however, extrapolating these findings to the complex structure of **(16R)-Dihydrositsirikine** would be speculative without direct experimental evidence.

Given the lack of data on its biological effects, no signaling pathway diagrams can be generated at this time.

Future Directions and Opportunities

The current state of knowledge on **(16R)-Dihydrositsirikine** presents a clear opportunity for further research. Key areas for future investigation include:

- Development of a specific isolation protocol from *Catharanthus roseus* to obtain sufficient quantities for detailed study.
- Total synthesis of **(16R)-Dihydrositsirikine** and its stereoisomers to confirm its structure and provide a renewable source for biological testing.

- Comprehensive spectroscopic characterization (NMR, IR, MS) to establish a definitive analytical profile.
- Screening for biological activities, including but not limited to cytotoxic, antimicrobial, and neuroprotective effects.
- Elucidation of the mechanism of action and identification of the molecular targets and signaling pathways modulated by this compound.

The exploration of the vast chemical space of natural products continues to be a vital endeavor in the quest for new therapeutic agents. **(16R)-Dihydrositsirikine** represents a novel scaffold with untapped potential, awaiting dedicated research to unveil its full pharmacological profile.

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References

1. (16R)-Dihydrositsirikine | C₂₁H₂₈N₂O₃ | CID 5316739 - PubChem [pubchem.ncbi.nlm.nih.gov]
 2. alfa-chemistry.com [alfa-chemistry.com]
 3. pharmaffiliates.com [pharmaffiliates.com]
 4. Indole Alkaloids from *Catharanthus roseus*: Bioproduction and Their Effect on Human Health - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
 5. ijarsct.co.in [ijarsct.co.in]
 6. Phytochemicals Derived from *Catharanthus roseus* and Their Health Benefits [mdpi.com]
 7. researchgate.net [researchgate.net]
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